Application Notes and Protocols for Assessing DPM-1001 Efficacy In Vivo

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Compound of Interest		
Compound Name:	*DPM-1001*	
Cat. No.:	*B607195*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

DPM-1001 is a potent and selective, orally bioavailable, non-competitive allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a validated therapeutic target for type 2 diabetes and obesity. Furthermore, **DPM-1001** has been identified as a high-affinity copper chelator, suggesting its therapeutic potential in conditions of copper overload, such as Wilson's disease.[1][2][3][4] This document provides detailed application notes and protocols for assessing the in vivo efficacy of **DPM-1001** in various preclinical models.

Mechanism of Action: PTP1B Inhibition

PTP1B negatively regulates the insulin signaling pathway by dephosphorylating the insulin receptor (IR) and insulin receptor substrate (IRS) proteins. Similarly, it attenuates leptin signaling by dephosphorylating Janus kinase 2 (JAK2). By inhibiting PTP1B, **DPM-1001** enhances insulin and leptin sensitivity.

Signaling Pathway Diagrams

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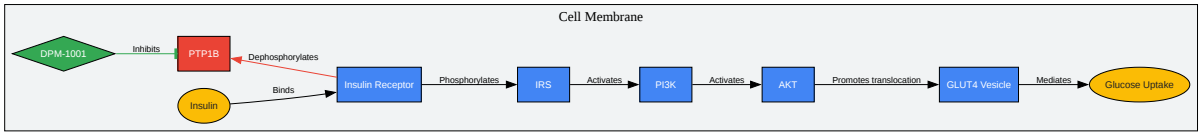

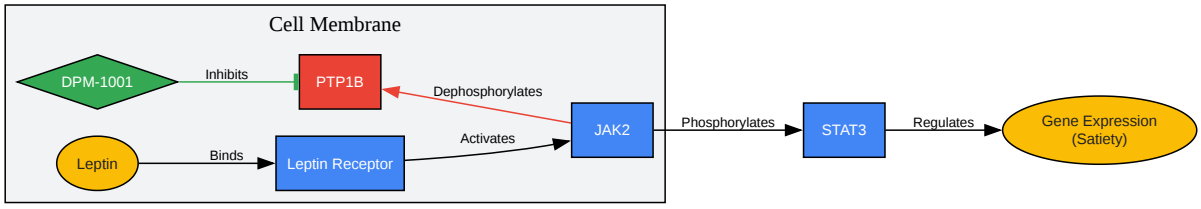

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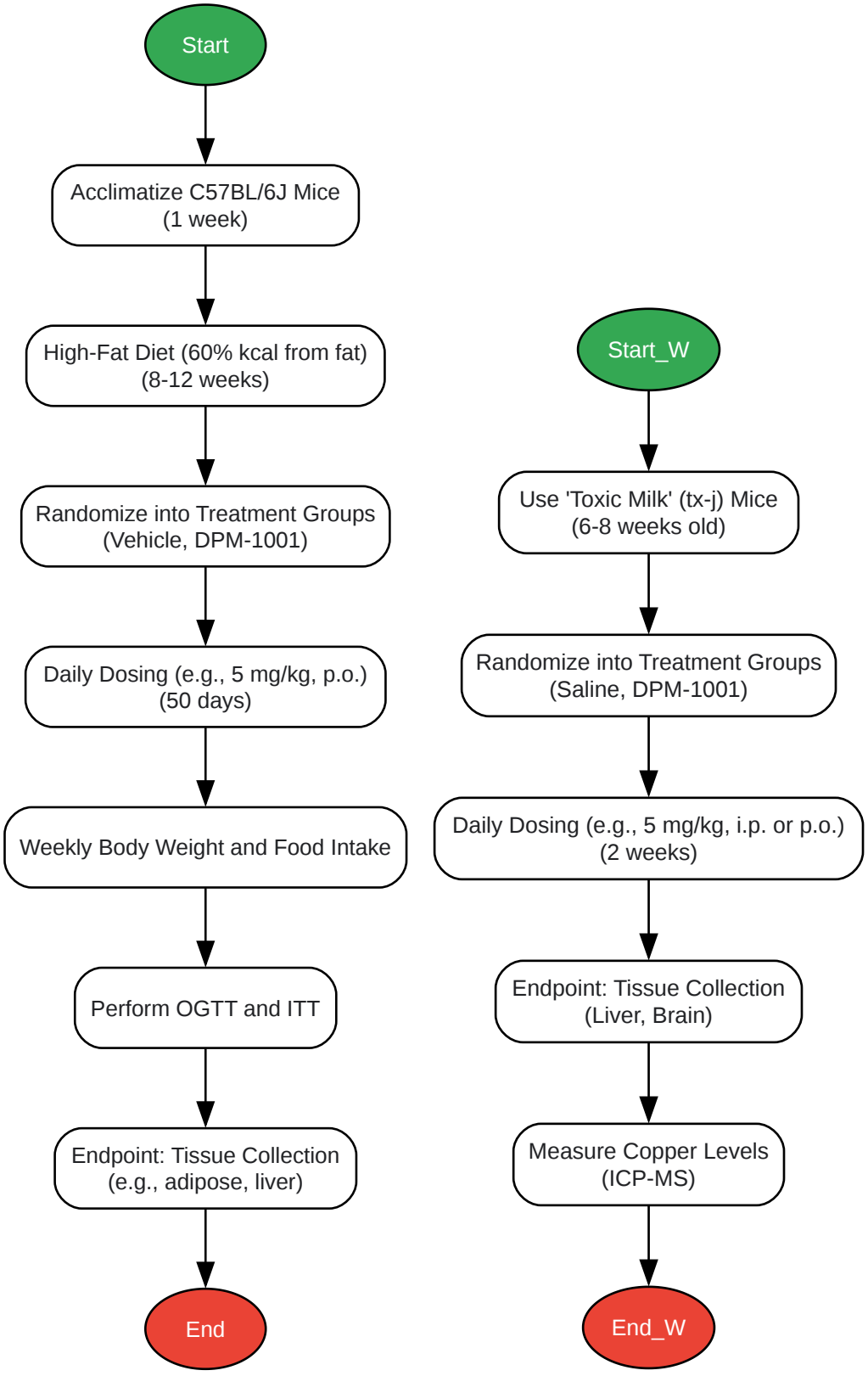

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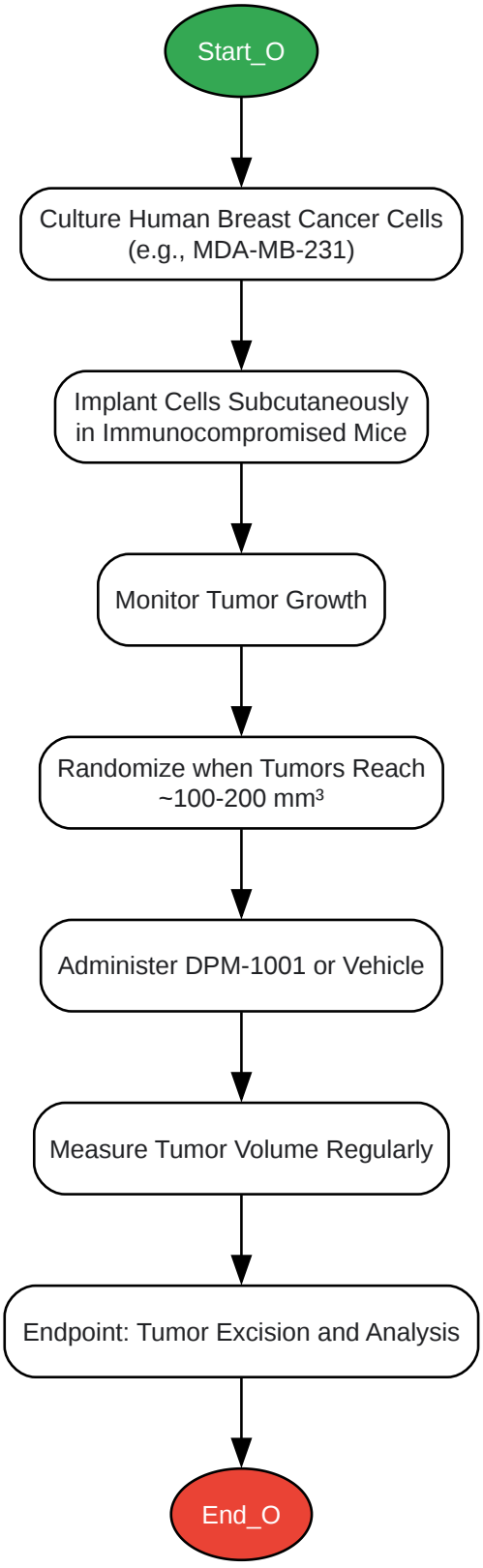

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